

analytical methods for 6-Fluoro-1,4-oxazepane hydrochloride quantification

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Compound of Interest

Compound Name: 6-Fluoro-1,4-oxazepane
hydrochloride

Cat. No.: B13511230

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Executive Summary & Strategic Overview

6-Fluoro-1,4-oxazepane hydrochloride is a critical heterocyclic building block in the synthesis of next-generation kinase inhibitors and CNS-active pharmaceutical ingredients (APIs). Its analysis presents a specific "blind spot" in standard chromatography:

- **Lack of Chromophore:** The molecule possesses no conjugated π -systems, rendering standard UV detection (254 nm) ineffective.
- **High Polarity:** As a secondary amine hydrochloride salt, it exhibits poor retention on standard C18 reversed-phase columns.
- **Ionic Nature:** The hydrochloride counter-ion requires specific tracking for stoichiometry.

This guide moves beyond generic protocols to provide three targeted methodologies:

- **Method A (R&D/Trace):** HILIC-MS/MS for direct, high-sensitivity quantification.

- Method B (QC/Routine): Pre-column Derivatization with Benzoyl Chloride (BzCl) followed by HPLC-UV.[\[1\]](#)
- Method C (Assay): Potentiometric Titration for absolute salt stoichiometry.

Analytical Decision Matrix

The following decision tree illustrates the logic for selecting the appropriate method based on your laboratory's instrumentation and data requirements.



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Caption: Analytical workflow selection based on sensitivity requirements and instrument availability.

Method A: HILIC-MS/MS (Direct Quantification)

Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is the gold standard for small, polar, basic heterocycles. Unlike C18, which requires ion-pairing reagents that suppress MS ionization, HILIC uses high-organic mobile phases that enhance ESI+ sensitivity.

Mechanism: Retention is achieved via partitioning into a water-enriched layer on the surface of a polar stationary phase.^{[2][3]} The 6-fluoro substituent aids in selectivity against non-fluorinated impurities.

Experimental Protocol

- Instrument: UHPLC coupled to Triple Quadrupole MS.
- Column: Zwitterionic HILIC (e.g., Poroshell 120 HILIC-Z), 2.1 x 100 mm, 2.7 μ m.
- Mobile Phase A: 20 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Sample Diluent: 90:10 Acetonitrile:Water (Critical: Sample must match initial gradient conditions to prevent peak distortion).

Gradient Table:

Time (min)	% Mobile Phase B	Flow Rate (mL/min)	Description
0.00	95	0.4	Initial equilibration (High Organic)
1.00	95	0.4	Isocratic hold
6.00	60	0.4	Elution of polar amine
7.00	60	0.4	Hold
7.10	95	0.4	Return to initial
10.00	95	0.4	Re-equilibration

MS Source Parameters (ESI+):

- Transition (MRM): 120.1

82.1 (Loss of -F/Ring opening) and 120.1

56.1.

- Capillary Voltage: 3500 V.
- Gas Temp: 300°C.

Method B: Benzoyl Chloride Derivatization (HPLC-UV)

Rationale: For QC labs lacking MS, the lack of UV absorbance is overcome by "tagging" the secondary amine with a benzoyl group. This introduces a strong chromophore (

~230 nm) and increases hydrophobicity, allowing the use of standard, robust C18 columns.

Reaction Mechanism (Schotten-Baumann):

Derivatization Protocol (Step-by-Step)

- Preparation: Prepare a 1.0 mg/mL stock solution of 6-Fluoro-1,4-oxazepane HCl in water.
- Basification: In a 2 mL HPLC vial, mix 100 µL of Stock Solution with 200 µL of 2M NaOH. (High pH is required to deprotonate the amine and neutralize the HCl salt).
- Reagent Addition: Add 50 µL of Benzoyl Chloride (BzCl).
- Reaction: Vortex vigorously for 30 seconds. Let stand at room temperature for 5 minutes.
- Quenching: Add 200 µL of 10% Glycine solution (scavenges excess BzCl to prevent column damage).
- Dilution: Dilute to 1.0 mL with Acetonitrile. Filter (0.2 µm PTFE) and inject.

HPLC Conditions

- Column: C18 (e.g., Zorbax Eclipse Plus), 4.6 x 150 mm, 5 µm.[4]

- Detection: UV at 230 nm.
- Mobile Phase A: Water + 0.1% Phosphoric Acid.
- Mobile Phase B: Acetonitrile.[\[4\]](#)[\[5\]](#)

Gradient Table:

Time (min)	% Mobile Phase B	Description
0.0	10	Initial
10.0	90	Elution of Benzoyl-Derivative
12.0	90	Wash
12.1	10	Re-equilibration
15.0	10	End

Method C: Potentiometric Titration (Assay)

Rationale: Chromatography measures the organic response.[\[4\]](#)[\[6\]](#)[\[7\]](#) To ensure the salt form is correct (monohydrochloride) and quantify the absolute bulk purity without reference standards, argentometric titration is preferred.

Protocol:

- Dissolution: Dissolve 150 mg of sample in 50 mL of deionized water.
- Acidification: Add 1 mL of 5% Nitric Acid.
- Titrant: 0.1 N Silver Nitrate () VS.
- Electrode: Silver/Silver Chloride electrode.
- Endpoint: Determine the inflection point potentiometrically.

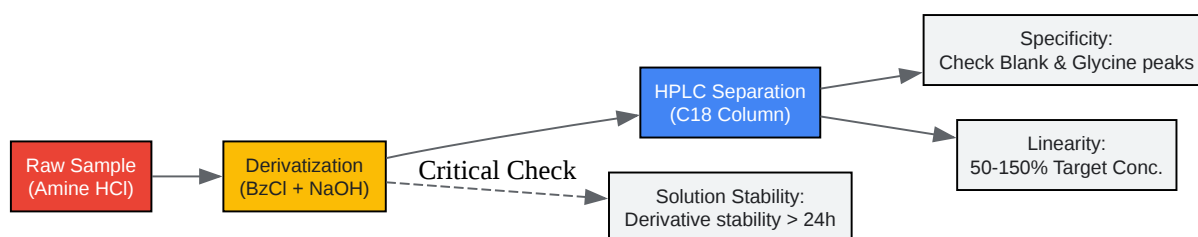
- Calculation:

(Eq. Wt. of 6-Fluoro-1,4-oxazepane HCl

155.59 g/mol)

Validation & Signal Pathway (Graphviz)

The following diagram details the validation workflow required to ensure the derivatization method (Method B) is robust, as it involves chemical modification of the sample.



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Caption: Validation workflow emphasizing the stability of the derivative.

Key Validation Criteria (ICH Q2):

- Specificity: The glycine quench peak must resolve from the analyte peak.
- Linearity:
over 80-120% of target concentration.
- Accuracy: Spike recovery must be 98.0% - 102.0%.

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